

# An In-depth Technical Guide to Pseudocoptisine Chloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pseudocoptisine chloride	
Cat. No.:	B8144814	Get Quote

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

Pseudocoptisine chloride, a quaternary protoberberine alkaloid isolated from the tubers of Corydalis species, has emerged as a compound of significant interest in pharmacological research. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and biological activities of Pseudocoptisine chloride. Detailed experimental protocols for its isolation and key biological assays are presented, along with a summary of quantitative data. Furthermore, this guide illustrates the known signaling pathways and experimental workflows associated with its anti-inflammatory and anti-amnestic effects through detailed diagrams, offering a valuable resource for researchers and professionals in the field of drug discovery and development.

## **Discovery and History**

Pseudocoptisine was first isolated and its structure elucidated in 1977 by Tani, Nagakura, and Hattori from Corydalis ophiocarpa. The compound was identified as a protoberberine alkaloid, a class of naturally occurring isoquinoline alkaloids. Its structure was determined through spectroscopic analysis and chemical degradation. Initially, its biological activities were not extensively explored. However, subsequent research, notably in the late 2000s, has unveiled its potential as a therapeutic agent.



In 2008, a study by Hung et al. reported the isolation of Pseudocoptisine from Corydalis Tuber and was the first to describe its significant anti-amnestic and acetylcholinesterase (AChE) inhibitory activities[1][2]. This was followed by a 2009 publication by Yun et al. that detailed its potent anti-inflammatory effects in murine macrophages, elucidating the underlying molecular mechanisms involving the NF-kB and MAPK signaling pathways[3]. These seminal works have paved the way for further investigation into the therapeutic potential of **Pseudocoptisine chloride**.

# **Chemical and Physical Properties**

**Pseudocoptisine chloride** is a quaternary ammonium salt with a rigid pentacyclic structure characteristic of the protoberberine alkaloid family.

Property	Value	Reference
Chemical Formula	C19H14CINO4	[4]
Molecular Weight	355.77 g/mol	[4]
CAS Number	30044-78-1	[4]
Appearance	Yellow solid	
Solubility	Soluble in DMSO	<del>-</del>
SMILES	C12=INVALID-LINK CCC5=CC6=C(OCO6)C=C15. [CI-]	_
InChI	InChI=1S/C19H14NO4.CIH/c1- 2-22-15-6-11-13(23-8-23)5- 10(11)12(15)4-3-14-9-17- 18(24-7-24)16(17)19(22)20- 21(14)1;/h1-2,5-6,9H,3-4,7- 8H2;1H/q+1;/p-1	

# Experimental Protocols Isolation of Pseudocoptisine from Corydalis Tuber



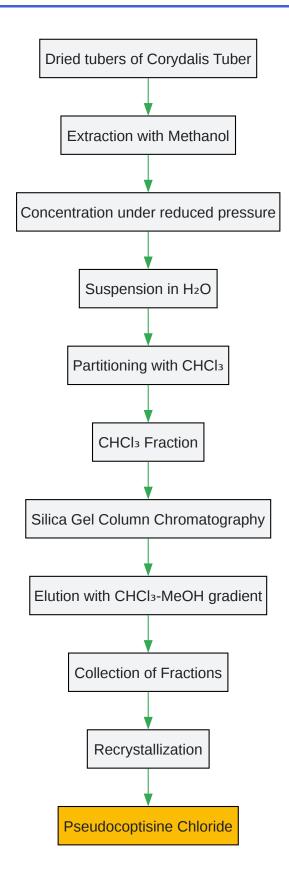




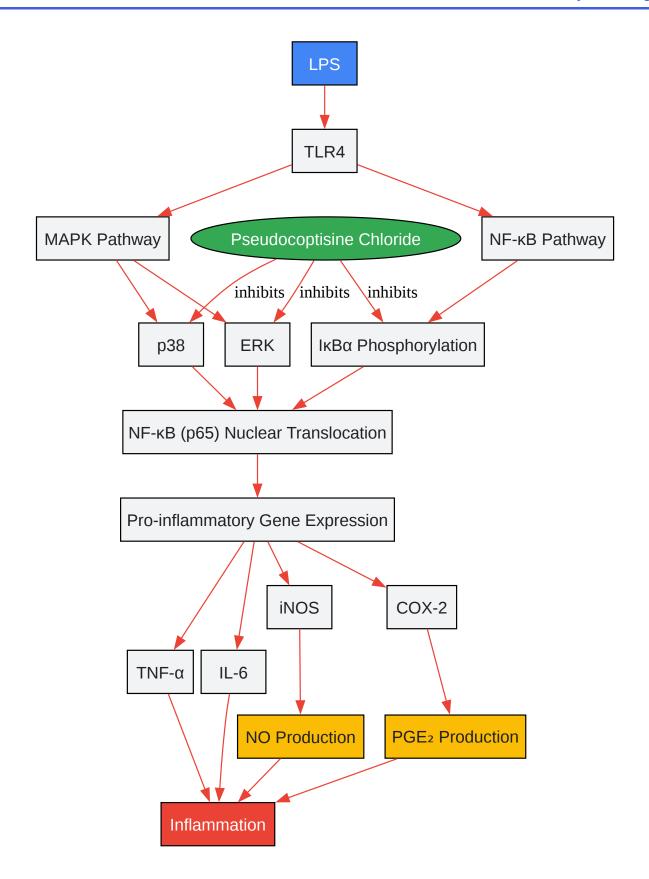
The following protocol is based on the method described by Hung et al. (2008)[1][2].

Experimental Workflow for Isolation

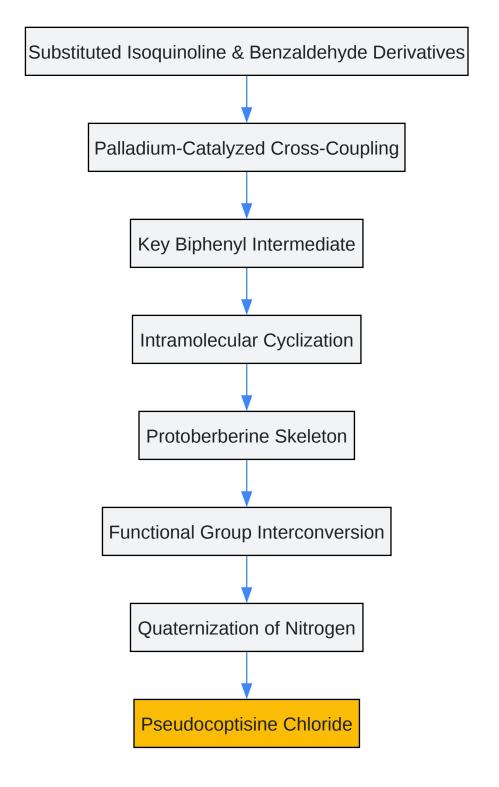












Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. Anti-amnestic activity of pseudocoptisine from Corydalis Tuber PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Anti-amnestic Activity of Pseudocoptisine from Corydalis Tuber [jstage.jst.go.jp]
- 3. Quaternary alkaloid, pseudocoptisine isolated from tubers of Corydalis turtschaninovi inhibits LPS-induced nitric oxide, PGE(2), and pro-inflammatory cytokines production via the down-regulation of NF-kappaB in RAW 264.7 murine macrophage cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pseudocoptisine Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8144814#discovery-and-history-of-pseudocoptisine-chloride]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com